

Sivelestat: A Deep Dive into Selective Neutrophil Elastase Inhibition

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Compound of Interest

Compound Name: Sivelestat

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This technical guide provides a comprehensive overview of **Sivelestat**, a selective inhibitor of neutrophil elastase. It covers its mechanism of action, physicochemical properties, and therapeutic applications, with a focus on quantitative data, detailed experimental protocols, and the underlying signaling pathways.

Introduction

Sivelestat (also known as ONO-5046) is a synthetic, competitive, and reversible inhibitor of neutrophil elastase, a serine protease implicated in the pathogenesis of various inflammatory diseases.[1][2] Neutrophil elastase is released from activated neutrophils at sites of inflammation and can degrade extracellular matrix proteins, leading to tissue damage.[2] By selectively targeting this enzyme, **Sivelestat** offers a therapeutic strategy to mitigate the harmful effects of excessive neutrophil activity. It is approved in Japan and the Republic of Korea for the treatment of acute lung injury (ALI) and acute respiratory distress syndrome (ARDS) associated with systemic inflammatory response syndrome (SIRS).[3]

Physicochemical Properties

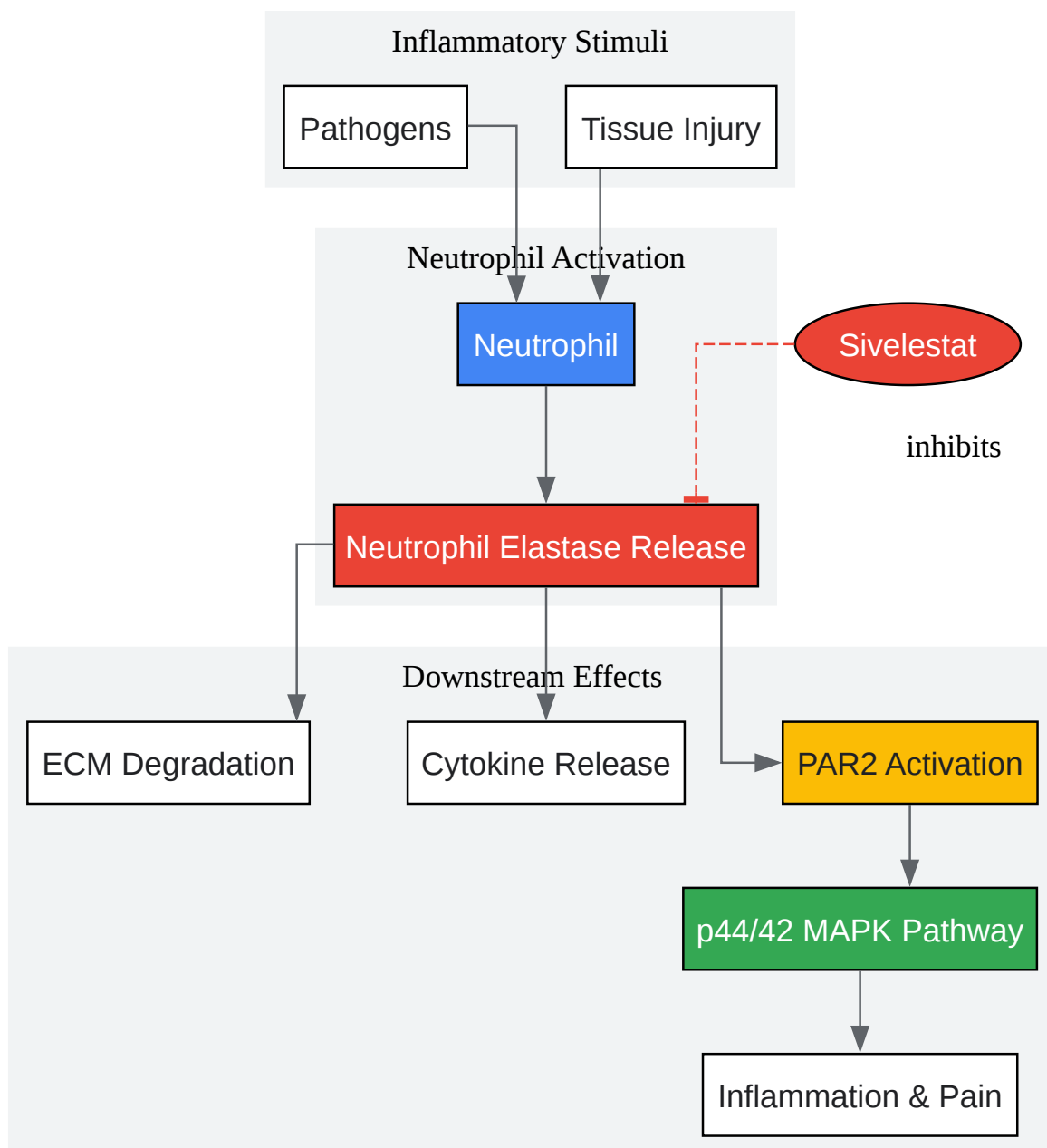
Property	Value	Reference
IUPAC Name	N-{2-[(4-{(2,2-dimethylpropanoyl)oxy}phenyl)sulfonyl]amino}benzoyl}glycine	[4]
Molecular Formula	C ₂₀ H ₂₂ N ₂ O ₇ S	[5]
Molecular Weight	434.46 g/mol	[4]
CAS Number	127373-66-4	[4]
PubChem CID	107706	[5]

Mechanism of Action

Sivelestat functions as a selective inhibitor of neutrophil elastase.[2] It binds to the active site of the enzyme, preventing the degradation of elastin and other structural proteins in the extracellular matrix.[2] This inhibitory action helps to reduce the inflammatory response and protect tissues from enzyme-mediated damage.[2] The specificity of **Sivelestat** for neutrophil elastase over other serine proteases is a key attribute, minimizing off-target effects.[2][6]

Signaling Pathways

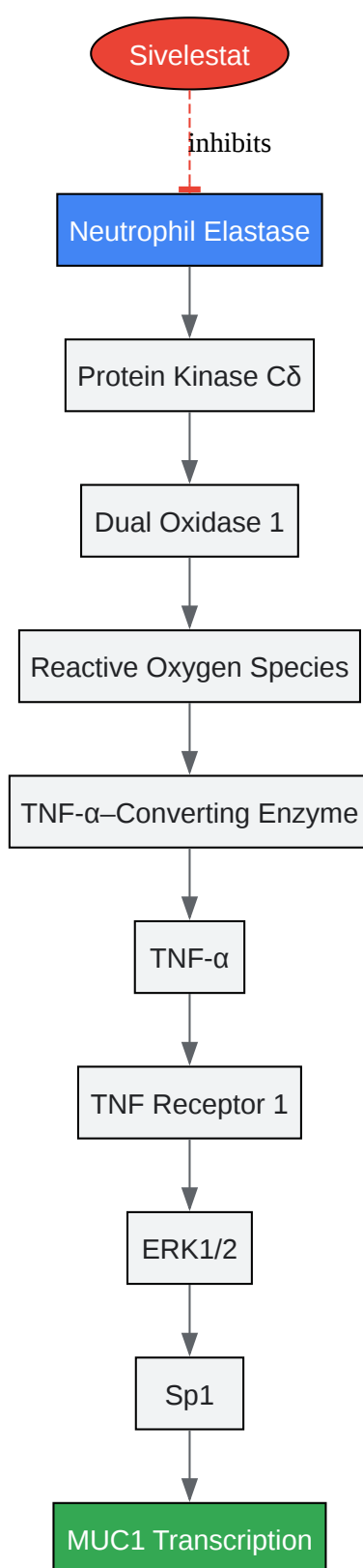
Neutrophil elastase is involved in complex signaling cascades that promote inflammation. **Sivelestat**, by inhibiting neutrophil elastase, can modulate these pathways.



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Caption: General inflammatory pathway involving neutrophil elastase.

A more specific pathway details how neutrophil elastase stimulates MUC1 transcription, a process that can be modulated by **Sivelestat**.



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Caption: Signaling pathway for NE-activated MUC1 transcription.

Quantitative Data

In Vitro Inhibitory Activity

Target	Species	IC ₅₀	K _i	Reference
Neutrophil Elastase	Human	44 nM	200 nM	[6] [7]
Neutrophil Elastase	Rabbit	36 nM	-	[6]
Neutrophil Elastase	Rat	19 nM	-	[6]
Neutrophil Elastase	Hamster	37 nM	-	[6]
Neutrophil Elastase	Mouse	49 nM	-	[6]

Sivelestat shows minimal to no inhibitory activity against other proteases such as trypsin, thrombin, plasmin, chymotrypsin, and cathepsin G, even at concentrations up to 100 µM, highlighting its selectivity.[\[6\]](#)[\[8\]](#)

Clinical Efficacy in ARDS

Outcome Measure	Sivelestat Group	Control Group	p-value	Reference
Improvement in PaO ₂ /FiO ₂ ratio on Day 3	41%	16%	p=0.001	[9]
Median Duration of Invasive Mechanical Ventilation	104.0 hours	170.3 hours	p=0.006	[9]
90-day Mortality (Hazard Ratio)	0.51 (95% CI, 0.26 to 0.99)	-	p=0.044	[9]
28-day Mortality (Hazard Ratio)	0.32 (95% CI, 0.11 to 0.95)	-	p=0.041	[10]
All-cause Mortality (Odds Ratio)	0.61 (95% CI 0.51–0.73)	-	-	[11]

Experimental Protocols

In Vitro Neutrophil Elastase Inhibition Assay (Fluorometric)

This protocol is based on commercially available inhibitor screening kits.[\[12\]](#)[\[13\]](#)

Objective: To determine the inhibitory potential of a test compound against neutrophil elastase.

Materials:

- Neutrophil Elastase (human, recombinant)
- Assay Buffer
- Fluorogenic substrate (e.g., MeOSuc-Ala-Ala-Pro-Val-AMC)
- **Sivelestat** (as a positive control)

- Test compounds
- 96-well black microplate
- Fluorometric plate reader (Ex/Em = 400/505 nm)

Procedure:

- Preparation:
 - Reconstitute neutrophil elastase in assay buffer.
 - Prepare serial dilutions of the test compound and **Sivelestat** in assay buffer.
 - Prepare the substrate solution in assay buffer.
- Assay:
 - Add assay buffer to all wells.
 - Add the test compound or **Sivelestat** to the respective wells.
 - Add the neutrophil elastase solution to all wells except the blank.
 - Incubate at 37°C for 10-15 minutes.
 - Initiate the reaction by adding the substrate solution to all wells.
- Measurement:
 - Immediately measure the fluorescence in a kinetic mode at 37°C for 30-60 minutes.
- Data Analysis:
 - Calculate the rate of reaction (slope of the linear portion of the fluorescence vs. time curve).
 - Determine the percent inhibition for each concentration of the test compound.

- Plot percent inhibition versus compound concentration and calculate the IC₅₀ value.

In Vivo Animal Model: LPS-Induced Acute Lung Injury

This protocol is a generalized representation based on methods described in the literature.[\[14\]](#)
[\[15\]](#)

Objective: To evaluate the efficacy of **Sivelestat** in a mouse model of acute lung injury.

Animals: Male C57BL/6 mice (8-10 weeks old).

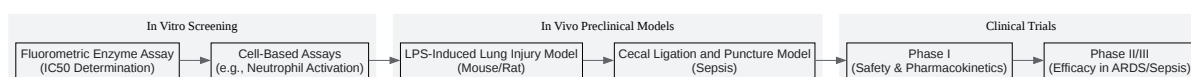
Materials:

- Lipopolysaccharide (LPS) from E. coli
- **Sivelestat**
- Sterile saline
- Anesthesia

Procedure:

- Induction of Lung Injury:
 - Administer LPS intratracheally or intranasally to induce lung inflammation.
- Treatment:
 - Administer **Sivelestat** (e.g., via intravenous or intraperitoneal injection) at a predetermined dose and time point relative to LPS administration. A control group receives the vehicle.
- Assessment (24 hours post-LPS):
 - Collect bronchoalveolar lavage fluid (BALF).
 - Perform a total and differential cell count on the BALF to quantify neutrophil infiltration.

- Measure the total protein concentration in the BALF as an indicator of vascular permeability.
- Measure the levels of pro-inflammatory cytokines (e.g., TNF- α , IL-6) in the BALF via ELISA.
- Harvest lung tissue for histological analysis to assess lung injury.
- Data Analysis:
 - Compare the measured parameters between the **Sivelestat**-treated group and the control group using appropriate statistical tests.



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Caption: Experimental workflow for inhibitor development.

Therapeutic Applications and Clinical Evidence

Sivelestat is primarily indicated for the treatment of ALI/ARDS associated with SIRS.[3] Clinical studies have demonstrated its potential to improve oxygenation, reduce the duration of mechanical ventilation, and shorten ICU stays in this patient population.[3][11] A meta-analysis of 17 studies on patients with septic ARDS indicated that **Sivelestat** therapy significantly reduced all-cause mortality.[11]

More recently, **Sivelestat** has been investigated for its potential in treating ARDS induced by COVID-19.[16][17] Retrospective studies suggest that **Sivelestat** administration is associated with improved clinical outcomes in these patients.[17]

Adverse Effects

Commonly reported side effects of **Sivelestat** include gastrointestinal disturbances such as nausea, vomiting, and diarrhea.[18] Less frequent but more severe adverse effects can include liver dysfunction, changes in blood pressure, and renal impairment.[18] Regular monitoring of liver and kidney function is recommended during treatment.[18]

Conclusion

Sivelestat is a potent and selective inhibitor of neutrophil elastase with a well-defined mechanism of action. Preclinical and clinical data support its therapeutic utility in mitigating the inflammatory damage associated with conditions like ARDS and sepsis. The detailed quantitative data and experimental protocols provided in this guide serve as a valuable resource for researchers and drug development professionals working in the field of inflammation and critical care medicine. Further large-scale, randomized controlled trials are warranted to fully elucidate its role in various inflammatory diseases.[3]

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References

- 1. go.drugbank.com [go.drugbank.com]
- 2. What is the mechanism of Sivelestat Sodium Hydrate? [synapse.patsnap.com]
- 3. Clinical utility of the neutrophil elastase inhibitor sivelestat for the treatment of acute respiratory distress syndrome - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Sivelestat - Wikipedia [en.wikipedia.org]
- 5. Sivelestat | C20H22N2O7S | CID 107706 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. medchemexpress.com [medchemexpress.com]
- 7. selleckchem.com [selleckchem.com]
- 8. lifescienceproduction.co.uk [lifescienceproduction.co.uk]
- 9. medrxiv.org [medrxiv.org]
- 10. medrxiv.org [medrxiv.org]

- 11. Frontiers | Sivelestat for septic patients with acute respiratory distress syndrome: a systematic review and meta-analysis of a deadly duo [frontiersin.org]
- 12. Neutrophil Elastase Inhibitor Assay Kit. Fluorometric (ab118971) | Abcam [abcam.com]
- 13. sigmaaldrich.com [sigmaaldrich.com]
- 14. Noninvasive In Vivo Quantification of Neutrophil Elastase Activity in Acute Experimental Mouse Lung Injury - PMC [pmc.ncbi.nlm.nih.gov]
- 15. researchgate.net [researchgate.net]
- 16. Clinical utility of the neutrophil elastase inhibitor sivelestat for the treatment of ALI/ARDS patients with COVID-19 - PMC [pmc.ncbi.nlm.nih.gov]
- 17. Neutrophil elastase inhibitor (Sivelestat) in the treatment of acute respiratory distress syndrome induced by COVID-19: a multicenter retrospective cohort study - PMC [pmc.ncbi.nlm.nih.gov]
- 18. What are the side effects of Sivelestat Sodium Hydrate? [synapse.patsnap.com]
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